

An In-depth Technical Guide to Butyl Isovalerate (FEMA Number 2218)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl isovalerate*

Cat. No.: *B089475*

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Abstract

Butyl isovalerate, also known as butyl 3-methylbutanoate (FEMA number 2218), is a widely recognized ester primarily utilized as a flavoring and fragrance agent. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its safety and regulatory status. The information presented herein is intended to serve as a valuable resource for professionals in research, development, and quality control.

Chemical and Physical Properties

Butyl isovalerate is a clear, colorless to pale yellow liquid characterized by a sweet, fruity aroma reminiscent of apples and bananas.^{[1][2]} It is a member of the fatty acid ester family.^[3] The fundamental properties of **butyl isovalerate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C9H18O2	[4]
Molecular Weight	158.24 g/mol	[3][5][4]
CAS Number	109-19-3	[5][4]
FEMA Number	2218	[3][6]
JECFA Number	198	[2][3][7]
Appearance	Colorless to pale yellow liquid	[2][4]
Odor	Ethereal-fruity, apple-like	[1]
Taste	Sweet, apple-like	[3]
Boiling Point	175 °C (lit.)	[1][2][4]
Density	0.858 g/mL at 25 °C (lit.)	[1][2]
Refractive Index	n _{20/D} 1.409 (lit.)	[1][2]
Flash Point	53 °C	[1][3]
Solubility	Insoluble in water; soluble in alcohol and most organic oils.	[1][2]

Synthesis of Butyl Isovalerate

Butyl isovalerate is typically synthesized via the esterification of isovaleric acid with n-butanol. This can be achieved through traditional Fischer esterification using an acid catalyst or more modern methods such as microwave-assisted synthesis.

Fischer Esterification

This classic method involves heating the carboxylic acid and alcohol with a strong acid catalyst. The reaction is reversible and driven to completion by using an excess of one reactant or by removing water as it forms.[8][9]

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine isovaleric acid (1.0 molar equivalent) and n-butanol (1.5 to 2.0 molar equivalents). The excess n-butanol helps to shift the equilibrium towards the product.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH) (approximately 1-2% of the weight of the carboxylic acid).
- **Reaction:** Heat the mixture to reflux with continuous stirring for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Wash the mixture sequentially with water, a saturated sodium bicarbonate (NaHCO_3) solution (to neutralize the acid catalyst), and finally with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude **butyl isovalerate** can be further purified by fractional distillation to yield the final product.

Microwave-Assisted Synthesis

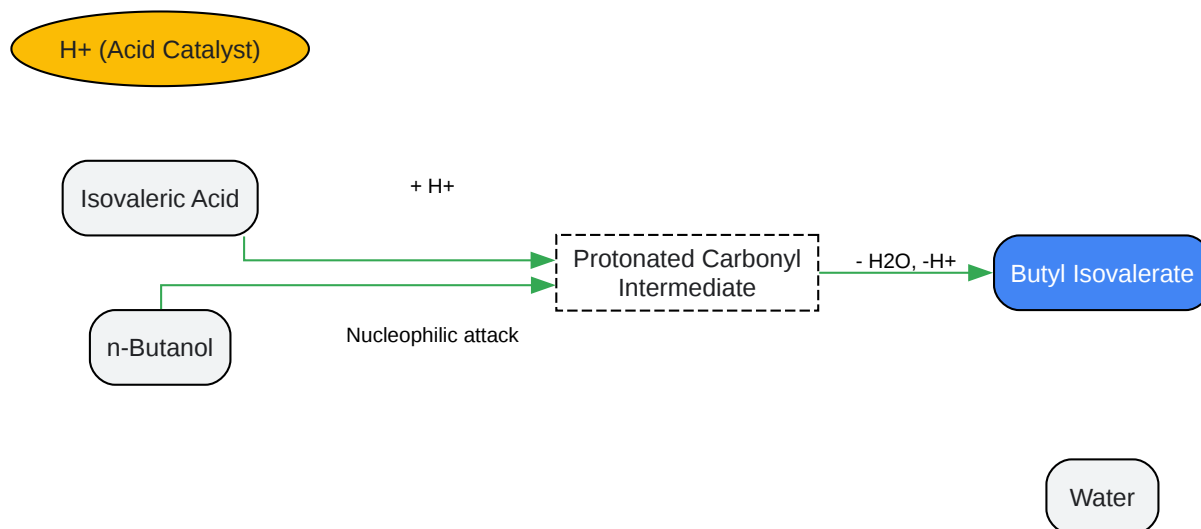
Microwave irradiation offers a more rapid and efficient method for esterification, often leading to higher yields in shorter reaction times.^[1]

Experimental Protocol:

- **Reactant and Catalyst Loading:** In a three-necked round-bottom flask suitable for microwave synthesis, combine isovaleric acid (0.1 mol), n-butanol (0.16 mol), and a Brønsted acidic ionic liquid catalyst (6 wt% relative to isovaleric acid).^[1]
- **Microwave Irradiation:** Place the flask in a microwave synthesis system equipped with a magnetic stirrer and a water-cooled condenser. Irradiate the mixture at 500 W, maintaining a temperature of 110 °C for 30 minutes.^[1]
- **Product Isolation:** Upon completion, cool the reaction mixture to room temperature. The mixture will separate into two layers. The upper layer is the **butyl isovalerate** product. The lower layer, containing the ionic liquid catalyst, can be separated and reused.^[1]

- Purification: The obtained ester can be further purified by distillation if required.

Synthesis Pathway Diagram



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Caption: Fischer esterification of isovaleric acid and n-butanol.

Analytical Methods

The purity and identity of **butyl isovalerate** are typically confirmed using gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

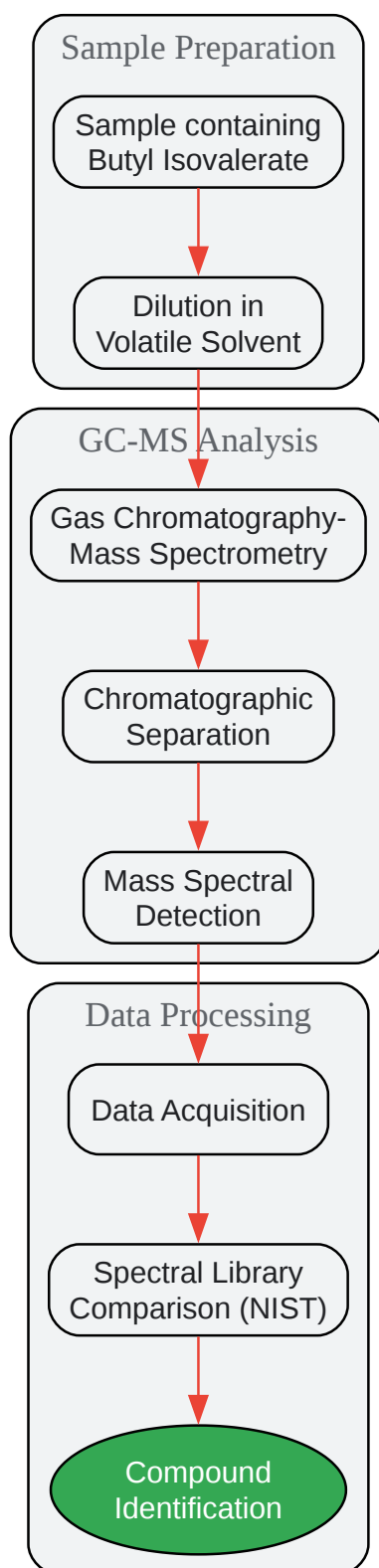
GC-MS is a powerful technique for separating and identifying volatile compounds.^[10]

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of **butyl isovalerate** (e.g., 10 µg/mL) in a volatile organic solvent such as hexane or dichloromethane.^[7] If analyzing a complex matrix (e.g., a beverage), a liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to isolate the volatile components.^[11]

- GC-MS Parameters:
 - GC Column: A non-polar or medium-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 μ m), is suitable.
 - Injector: Set the injector temperature to 250 °C with a splitless or split injection, depending on the sample concentration.
 - Oven Program: A typical temperature program would be an initial temperature of 40-60 °C, held for a few minutes, followed by a ramp of 5-10 °C/min to a final temperature of 220-250 °C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - MS Detector: Operate in electron ionization (EI) mode at 70 eV. Scan a mass range of m/z 35-350.
- Data Analysis: Identify **butyl isovalerate** by comparing its retention time and mass spectrum with a reference standard or a spectral library (e.g., NIST).^[11] The mass spectrum of **butyl isovalerate** will show characteristic fragment ions.

Analytical Workflow Diagram



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Caption: Workflow for the GC-MS analysis of **butyl isovalerate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **butyl isovalerate**.

Experimental Protocol:

- **Sample Preparation:** For ^1H NMR, dissolve approximately 10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a 5 mm NMR tube.^{[1][12]} For ^{13}C NMR, a more concentrated sample (around 50 mg) may be required.^[1] Ensure the sample is free of particulate matter by filtering if necessary.^[5]
- **NMR Acquisition:** Acquire ^1H and ^{13}C NMR spectra on a spectrometer (e.g., 400 MHz or higher).
- **Spectral Interpretation:** The ^1H NMR spectrum will show distinct signals for the protons of the butyl and isovaleryl moieties. The chemical shifts, splitting patterns (multiplicity), and integration values will confirm the structure. The ^{13}C NMR spectrum will show nine distinct signals corresponding to the nine carbon atoms in the molecule.

Safety and Regulatory Information

A summary of the safety and regulatory data for **butyl isovalerate** is provided below.

Aspect	Information	Reference
Toxicity	Oral LD50 (rat): >5000 mg/kg. Dermal LD50 (rabbit): >5000 mg/kg.	[13]
Irritation	Irritating to eyes, respiratory system, and skin.	[2][13]
Sensitization	Not considered a skin sensitizer at typical use levels.	[13]
Regulatory Status	Generally Recognized as Safe (GRAS) by FEMA. Approved as a synthetic flavoring substance by the FDA (21 CFR 172.515).	[3][6][7]
Handling	Wear suitable protective clothing, gloves, and eye/face protection. Keep away from heat, sparks, and open flames. Store in a well-ventilated place.	[2][14]

Applications

The primary applications of **butyl isovalerate** are in the food and fragrance industries.

- **Flavoring Agent:** It is used in a variety of food products, including dairy products, cheese, and fruit-flavored items, to impart a sweet, fruity flavor.[2]
- **Fragrance Ingredient:** It is incorporated into perfumes, cosmetics, and personal care products to contribute a fruity note.[5][4]
- **Industrial Uses:** It can also be used as a solvent and a plasticizer in some industrial applications.[4]

While some esters of isovaleric acid have been investigated for biological activity, **butyl isovalerate**'s role in drug development is not well-established.[13] Its primary value remains in the flavor and fragrance sectors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Butyl Isovalerate (FEMA Number 2218)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089475#butyl-isovalerate-fema-number-2218]

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